

Dicloralurea: A Technical Overview of Chemical Properties and Stability

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Compound of Interest

Compound Name: *Dicloralurea*

Cat. No.: *B1670478*

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Abstract

Dicloralurea, also known as N,N'-bis(2,2,2-trichloro-1-hydroxyethyl)urea, is a chemical compound with limited publicly available scientific literature detailing its comprehensive chemical properties and stability. This technical guide synthesizes the currently accessible data from chemical suppliers and databases to provide a summary of its known characteristics. Due to the scarcity of in-depth research, this document will focus on presenting the available physical and chemical data and will highlight the gaps in the scientific understanding of this compound.

Chemical and Physical Properties

Dicloralurea is a derivative of urea where two hydrogen atoms are substituted with 2,2,2-trichloro-1-hydroxyethyl groups. The presence of multiple chlorine atoms and hydroxyl groups influences its chemical behavior and physical properties. A summary of its known properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **Dicloralurea**

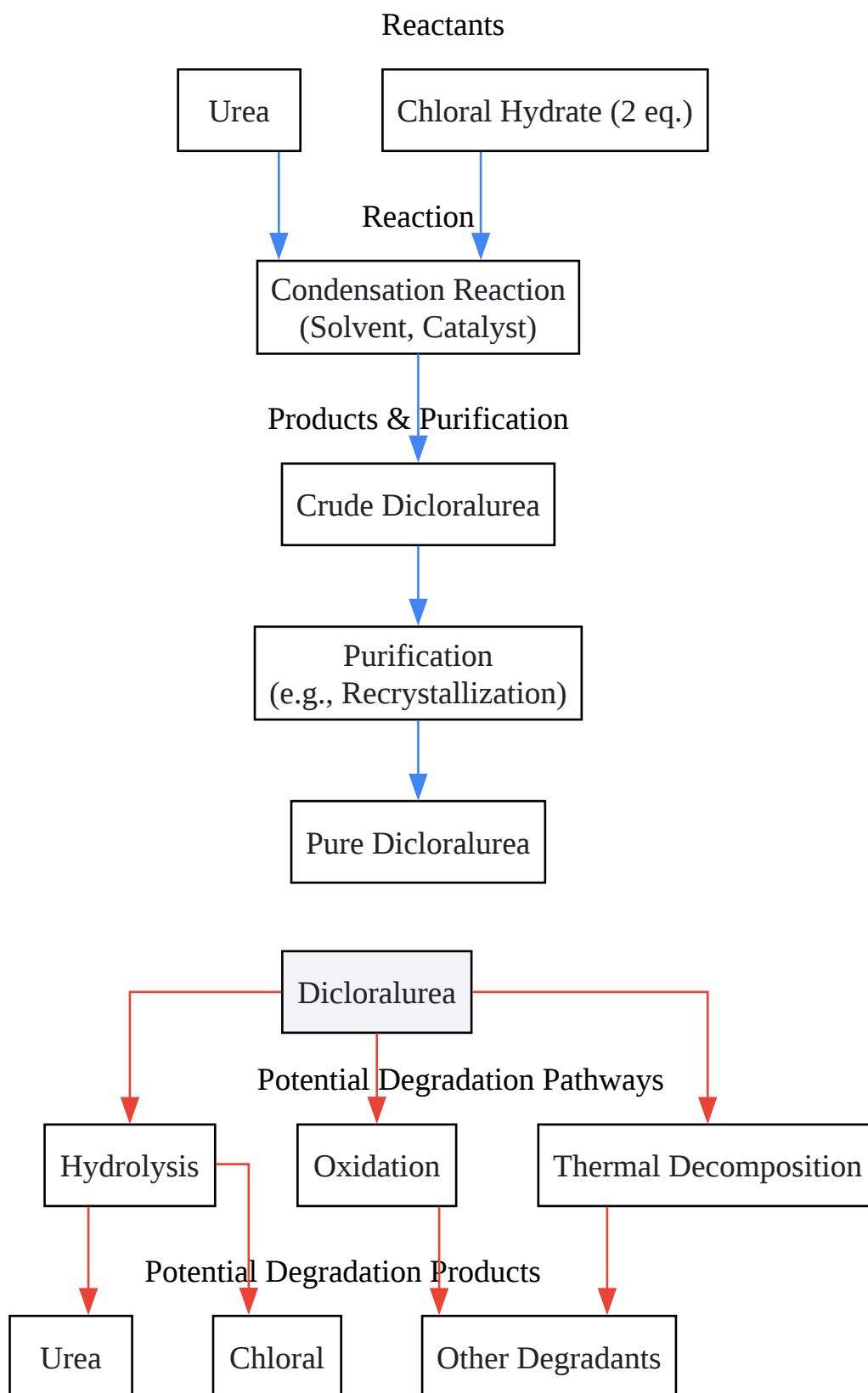
Property	Value	Source(s)
Molecular Formula	C ₅ H ₆ Cl ₆ N ₂ O ₃	[1]
Molecular Weight	354.83 g/mol	[1]
CAS Number	116-52-9	[1]
Appearance	White to off-white solid	Generic observation
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Soluble in DMSO.	
pKa	Not available	
LogP	Not available	

Note: The lack of specific values for properties like melting point, boiling point, pKa, and LogP in publicly accessible scientific literature highlights the need for further experimental characterization of this compound.

Synthesis

A definitive, peer-reviewed synthesis protocol for **Dicloralurea** is not readily available in the scientific literature. However, based on its structure, a plausible synthetic route could involve the condensation reaction of urea with chloral hydrate (2,2,2-trichloroacetaldehyde monohydrate). This type of reaction is common for the formation of N-substituted ureas.

A generalized workflow for a potential synthesis is depicted below. It is important to note that this is a theoretical pathway and would require experimental validation to determine optimal reaction conditions, solvents, catalysts, and purification methods.



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References

- 1. NB-64-03933-50mg | Dicloralurea [116-52-9] Clinisciences [clinisciences.com]
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